

is 1-Ethoxypent-1-ene a stable compound

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: 1-Ethoxypent-1-ene

CAS No.: 5909-75-1

Cat. No.: S6595720

Get Quote

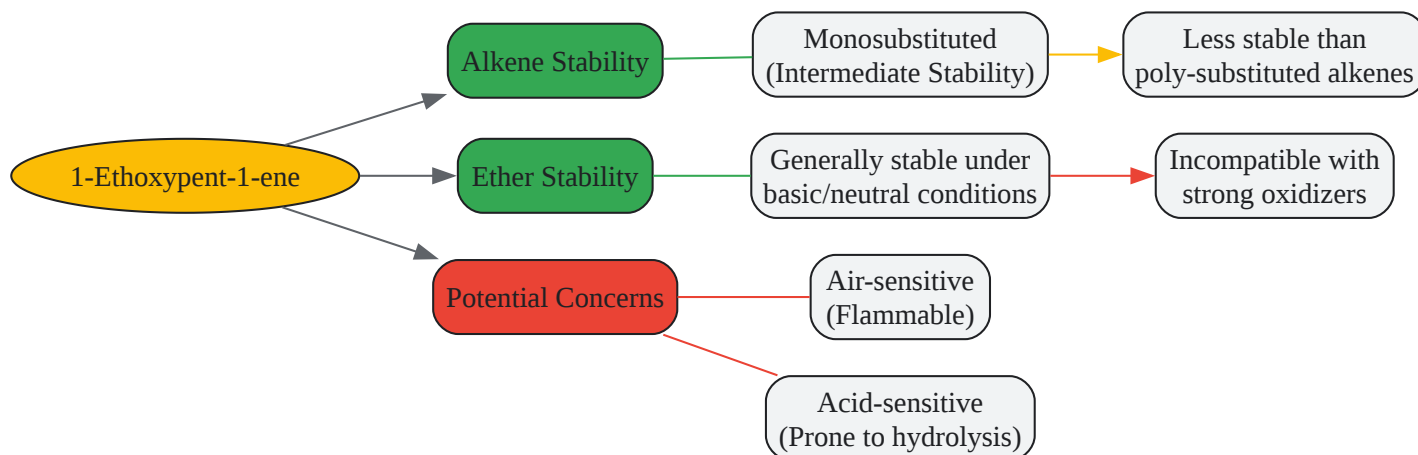
Compound Identification and Basic Data

The table below summarizes the key identifying information and physical property data for **1-Ethoxypent-1-ene** [1].

Property Type	Value
CAS Number	5909-75-1 [1]
IUPAC Name	1-ethoxypent-1-ene [1]
Molecular Formula	C ₇ H ₁₄ O [1]
Molecular Weight	114.19 g/mol [1]
Canonical SMILES	CCCC=COCC [1]
Density	0.7±0.1 g/cm ³ (estimated) [2]
Boiling Point	29.9±3.0 °C (at 760 mmHg, for reference structure pent-1-ene) [2]

Stability Analysis and Technical Evaluation

For a visual summary of the stability-influencing factors, the diagram below maps the key structural elements and their implications.



[Click to download full resolution via product page](#)

The stability profile is a function of its two key functional groups:

- **Alkene Group Stability:** The compound is a **monosubstituted alkene**, which has intermediate stability. Alkene stability increases with the degree of substitution (tetrasubstituted > trisubstituted > disubstituted > monosubstituted) due to hyperconjugation and electron-donating effects of alkyl groups [3]. This makes it less stable than its more substituted counterparts but still stable under standard conditions.
- **Ether Group Stability:** The ethoxy group is generally stable under basic and neutral conditions. However, **enol ethers** like this one are known to be susceptible to hydrolysis, especially in the presence of acid [2].

Experimental Handling and Stability Protocols

For researchers handling this compound, the following experimental considerations are critical.

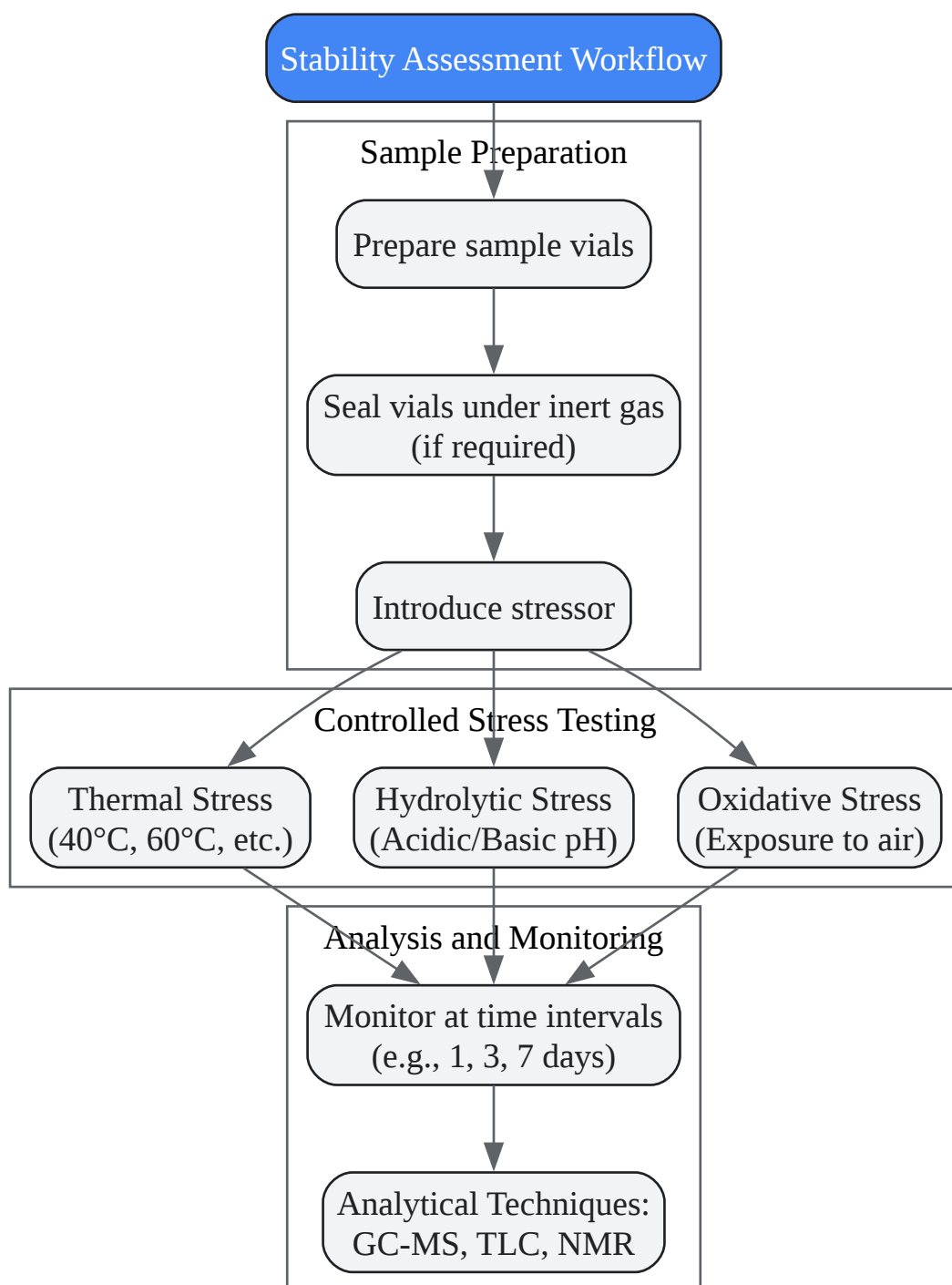
Safety and Storage

The primary safety hazards are associated with its high flammability and potential toxicity.

- **Storage:** The compound should be stored in a cold environment, likely in a flammable materials cabinet or refrigerator [2]. Containers must be tightly sealed to prevent evaporation and exclude moisture and air.
- **Safety Measures:** Laboratory work should be conducted using standard personal protective equipment (PPE), including gloves and eyeshields. Use in a well-ventilated fume hood is advised [2].

Stability Assessment Methodologies

To experimentally verify the stability of **1-Ethoxypent-1-ene** under specific conditions, you can employ the following protocols. The workflow for this assessment is outlined below.



[Click to download full resolution via product page](#)

- **Thermal Stability:** Monitor the pure compound at elevated temperatures (e.g., 40°C and 60°C) over time. Analyze samples periodically by **GC-MS** or **TLC** to detect decomposition products.
- **Solution Stability:** Determine the compound's stability in the solvent system planned for your reactions. Some solvents may promote decomposition over time.

- **Hydrolytic Stability:** Test stability under acidic and basic aqueous conditions. Even traces of acid in many common solvents can catalyze the hydrolysis of the enol ether, leading to the formation of pentanal and ethanol.

Key Takeaways for R&D

- **Inherent Stability:** **1-Ethoxypent-1-ene** is a stable compound that can be handled and used in standard laboratory processes.
- **Critical Consideration:** Its principal vulnerability is **acid-catalyzed hydrolysis**. Successful use requires rigorously **anhydrous and acid-free conditions**.
- **Handling:** Treat it as a highly flammable and air-sensitive chemical, storing it under an inert atmosphere if possible for extended periods.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. CAS 5909-75-1 -Ethoxy-1-pentene - Alfa Chemistry 1 [alfa-chemistry.com]
2. Pent-1-ene | CAS#:109-67-1 | Chemsrcc [chemsrc.com]
3. Alkene Stability Increases With Substitution – Master Organic Chemistry [masterorganicchemistry.com]

To cite this document: Smolecule. [is 1-Ethoxypent-1-ene a stable compound]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b6595720#is-1-ethoxypent-1-ene-a-stable-compound>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com